

Unveiling the Anti-HBV Potential of OSS_128167: A Technical Overview

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Compound of Interest

Compound Name: OSS_128167

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CHONGQING, China – A comprehensive investigation into the compound **OSS_128167** has revealed significant anti-viral effects against the Hepatitis B Virus (HBV). The study elucidates the compound's mechanism of action, demonstrating its potential as a novel therapeutic agent for chronic Hepatitis B infection. This technical guide provides an in-depth analysis of the key findings, experimental protocols, and the underlying molecular pathways.

OSS_128167, a selective inhibitor of Sirtuin 6 (SIRT6), has been shown to effectively suppress HBV transcription and replication both in vitro and in vivo.[1][2] The compound targets the host factor SIRT6, a NAD⁺-dependent deacetylase, disrupting a critical pathway utilized by the virus to enhance its replication.[1]

Executive Summary of Key Findings

OSS_128167 exhibits potent anti-HBV activity through the inhibition of SIRT6. This leads to a downstream reduction in the expression of peroxisome proliferator-activated receptors α (PPAR α), a key transcription factor for the HBV core promoter.[1][2] The subsequent suppression of the core promoter activity results in a significant decrease in viral replication and gene expression.[1]

Quantitative Analysis of Anti-Viral Efficacy

The anti-viral effects of **OSS_128167** have been quantified in both cell culture models and animal studies. The following tables summarize the key quantitative data.

Table 1: In Vitro Anti-HBV Efficacy of **OSS_128167** in Cell Lines

Cell Line	Treatment	Key Viral Marker	Result
HepG2.2.15	100 µM OSS_128167	HBV core DNA	Significant decrease[1][3]
HepG2.2.15	100 µM OSS_128167	3.5-Kb RNA	Modest decrease[1][3]
HepG2.2.15	100 µM OSS_128167	HBsAg (secreted)	Inhibition[1][3]
HepG2.2.15	100 µM OSS_128167	HBeAg (secreted)	Inhibition[1][3]
HepG2-NTCP (HBV-infected)	100 µM OSS_128167	HBV core DNA	Significant decrease[1]
HepG2-NTCP (HBV-infected)	100 µM OSS_128167	3.5-Kb RNA	Modest decrease[1]

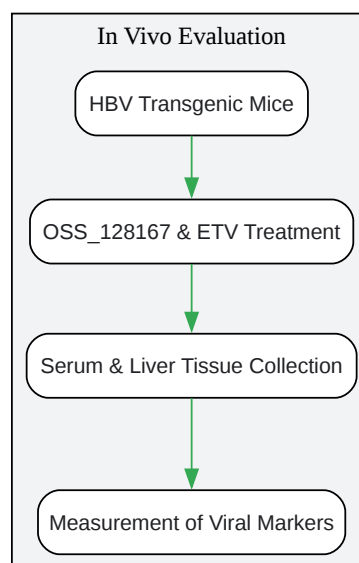
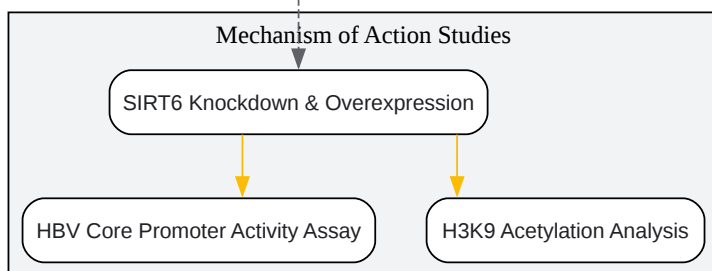
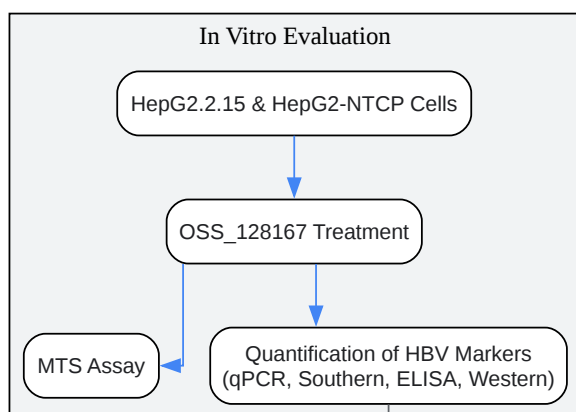
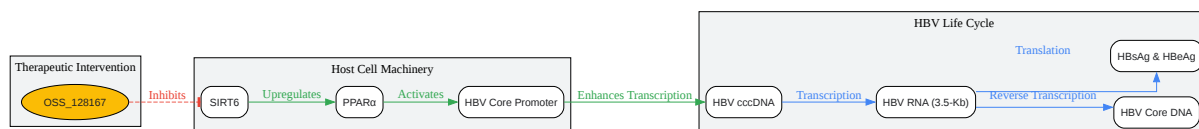
Table 2: In Vivo Anti-HBV Efficacy of **OSS_128167** in HBV Transgenic Mice

Treatment Group	Dosage	Key Viral Marker	Result
OSS_128167	50 mg/kg	Serum HBV DNA	Significant reduction[1]
OSS_128167	50 mg/kg	Serum HBsAg	Significant reduction[1]
OSS_128167	50 mg/kg	Serum HBeAg	Significant reduction[1]
OSS_128167	50 mg/kg	Intrahepatic HBV DNA	Marked reduction[1]
OSS_128167	50 mg/kg	Total Intrahepatic HBV RNA	Marked reduction[1]
OSS_128167	50 mg/kg	Intrahepatic 3.5-Kb RNA	Marked reduction[1]

Mechanism of Action: A Signaling Pathway Perspective

OSS_128167's anti-viral activity is rooted in its ability to inhibit the deacetylase activity of SIRT6.[1] Overexpression of SIRT6 has been shown to promote HBV transcription and replication, an effect that is abolished by treatment with **OSS_128167**. [1] The compound does not affect the expression level of SIRT6 itself but rather its enzymatic function, leading to an increase in the acetylation of H3K9, a known target of SIRT6.[1]

The inhibition of SIRT6 by **OSS_128167** leads to the downregulation of PPAR α , which in turn suppresses the activity of the HBV core promoter.[1][2] Ectopic expression of either SIRT6 or PPAR α was found to relieve the restriction of HBV transcription mediated by **OSS_128167**, confirming the critical role of this signaling axis.[1][2]



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